ω-Conotoxin GVIA: A Technical Guide to a Highly Selective CaV2.2 Channel Blocker

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Compound of Interest

Compound Name:	*omega-Conotoxin gvia*
CAS No.:	*92078-76-7*
Cat. No.:	*B1627275*

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Abstract

ω-Conotoxin GVIA is a 27-amino acid peptide neurotoxin isolated from the venom of the marine cone snail Conus geographus. It is a potent and highly selective antagonist of N-type voltage-gated calcium channels (CaV2.2), making it an invaluable tool for neuroscience research and a promising scaffold for the development of novel analgesics.[1][2] This technical guide provides a comprehensive overview of ω-conotoxin GVIA, including its mechanism of action, pharmacokinetics, and key experimental protocols for its study.

Introduction to ω-Conotoxin GVIA and CaV2.2 Channels

Voltage-gated calcium channels (VGCCs) are crucial for a variety of physiological processes, including neurotransmitter release, muscle contraction, and gene expression.[3] The CaV2.2 subtype, also known as the N-type calcium channel, is predominantly expressed in the central

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and peripheral nervous systems.[4] These channels are key players in synaptic transmission, particularly at the presynaptic terminals of nociceptive neurons.[5][6]

ω-Conotoxin GVIA exerts its biological effects by binding to the extracellular pore of the α1B subunit of the CaV2.2 channel, physically occluding the channel and preventing calcium influx.[3][7] This blockade of calcium entry at presynaptic terminals inhibits the release of neurotransmitters such as glutamate, substance P, and calcitonin gene-related peptide (CGRP), which are involved in pain signaling.[5][8] The high affinity and selectivity of ω-conotoxin GVIA for CaV2.2 channels have made it a standard pharmacological tool for isolating and studying N-type calcium currents.[9]

Quantitative Pharmacological Data

The potency and selectivity of ω-conotoxin GVIA have been quantified in various experimental systems. The following tables summarize key pharmacological parameters.

Parameter	Value	Cell/Tissue Type	Reference
IC_{50}	0.15 nM	N-type calcium channels	[10]
IC_{50}	1.5 nM (Lys2 occlusion)	Homology model of CaV2.2 pore domain	[1]
IC_{50}	0.7 nM (Arg17 occlusion)	Homology model of CaV2.2 pore domain	[1]
ED_{50}	68 pM	CaV2.2 channels	[11]

Biophysical Effects on CaV2.2 Channel Gating

Beyond simple pore blockage, ω-conotoxin GVIA also modulates the gating properties of the CaV2.2 channel. Studies have shown that the toxin can alter the voltage-dependence of channel activation and inactivation. Specifically, ω-conotoxin GVIA has been observed to:

- Induce a 10-mV rightward shift in the gating charge versus voltage (Q-V) relationship.[12]
- Decrease the time constant of off-gating currents (τQOff).[12]

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- Reduce the voltage dependence of τQOff.[12]
- Decrease the time constant of on-gating currents (τQOn).[12]

These modifications to channel gating contribute to an overall reduction in Ca2+ influx during an action potential, with modeling suggesting that gating modulation alone could account for a 50% inhibition of N-type current.[7][12] Interestingly, the binding and unbinding of ω-conotoxin GVIA are themselves voltage-dependent, with hyperpolarization facilitating the removal of the toxin block.[13][14]

Signaling Pathways and Physiological Role

The primary physiological role of CaV2.2 channels is the initiation of synaptic transmission. Their blockade by ω-conotoxin GVIA has profound effects on neuronal signaling, particularly in the pain pathway.

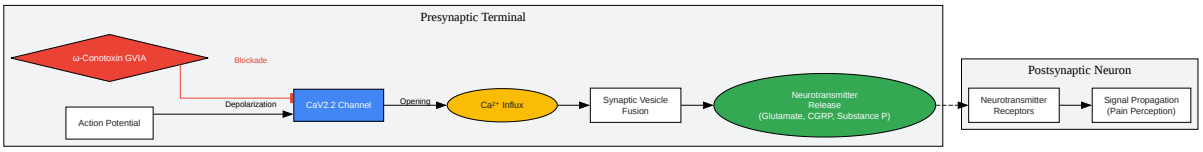

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Figure 1: ω-Conotoxin GVIA blockade of presynaptic CaV2.2 channels and subsequent inhibition of neurotransmitter release in the pain pathway.

Detailed Experimental Protocols

Whole-Cell Patch-Clamp Electrophysiology

This protocol is designed to measure the effect of ω-conotoxin GVIA on CaV2.2 currents in a heterologous expression system.

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Cell Preparation:

- Culture HEK293 cells stably expressing the human CaV2.2 channel subunits (α1B, α2δ, and β3) on 12 mm coverslips.[15]
- Use cells for recording 24-48 hours after plating.

Solutions:

- External Bath Solution (in mM): 90 NaCl, 10 $CaCl_2$, 1 $MgCl_2$, 10 HEPES, 30 TEA-Cl, 5 CsCl, 10 glucose. Adjust pH to 7.4 with TEA-OH.[15]
- Internal Pipette Solution (in mM): 130 K-Gluconate, 2 $MgCl_2$, 5 EGTA, 10 HEPES, 5 NaCl, 2 Mg-ATP, 1 Li-GTP. Adjust pH to 7.2 with Cs-OH.[15]
- ω-Conotoxin GVIA Stock Solution: Prepare a 1 mM stock solution in deionized water and store at -20°C. Dilute to the final desired concentration in the external bath solution immediately before use.

Recording Procedure:

- Transfer a coverslip with adherent cells to the recording chamber on the stage of an inverted microscope.
- Perfuse the chamber with the external bath solution.
- Establish a whole-cell recording configuration using a patch pipette with a resistance of 1-3 MΩ.[15]
- Hold the cell membrane potential at -80 mV.[15]
- Elicit calcium currents by applying a depolarizing voltage step to +20 mV for 150 ms every 10 seconds.[15]
- After establishing a stable baseline current, perfuse the chamber with the external solution containing ω-conotoxin GVIA.
- Record the inhibition of the calcium current over time.

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- To test for reversibility, wash out the toxin with the control external solution. For ω-conotoxin GVIA, which binds quasi-irreversibly, washout is typically slow.[15] Hyperpolarizing the membrane potential to -120 mV can accelerate the unbinding of the toxin.[13]

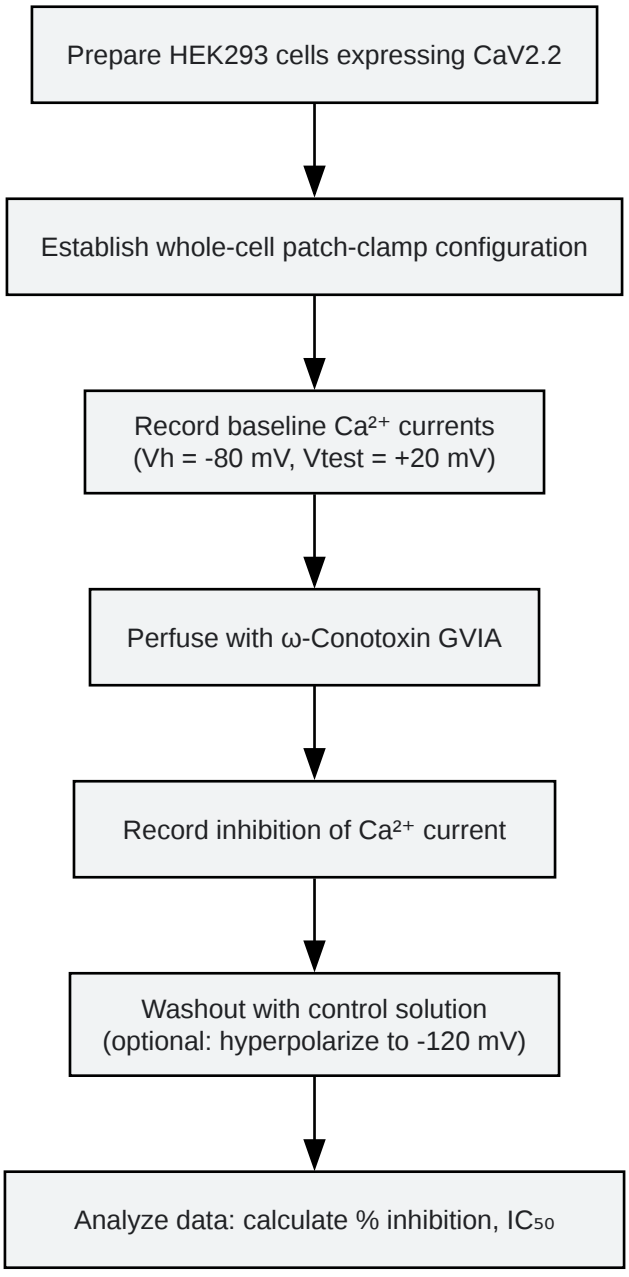

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Figure 2: Experimental workflow for whole-cell patch-clamp analysis of ω-conotoxin GVIA activity.

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Radioligand Displacement Assay

This assay measures the ability of a test compound to compete with radiolabeled ω-conotoxin GVIA for binding to CaV2.2 channels in rat brain membranes.

Materials:

- Rat brain homogenate
- ^{125}I-labeled ω-conotoxin GVIA
- Unlabeled ω-conotoxin GVIA (for determining non-specific binding)
- Test compounds
- Binding buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing 0.1% BSA)
- Glass fiber filters
- Scintillation fluid and counter

Procedure:

- Prepare reaction tubes containing rat brain homogenate, ^{125}I-ω-conotoxin GVIA (at a concentration near its Kd), and varying concentrations of the unlabeled test compound in binding buffer.
- For determining non-specific binding, prepare a set of tubes with a high concentration of unlabeled ω-conotoxin GVIA.
- Incubate the tubes at room temperature for a specified time (e.g., 60 minutes) to allow binding to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester. This separates the membrane-bound radioligand from the unbound.
- Wash the filters rapidly with ice-cold wash buffer to remove non-specifically bound radioligand.

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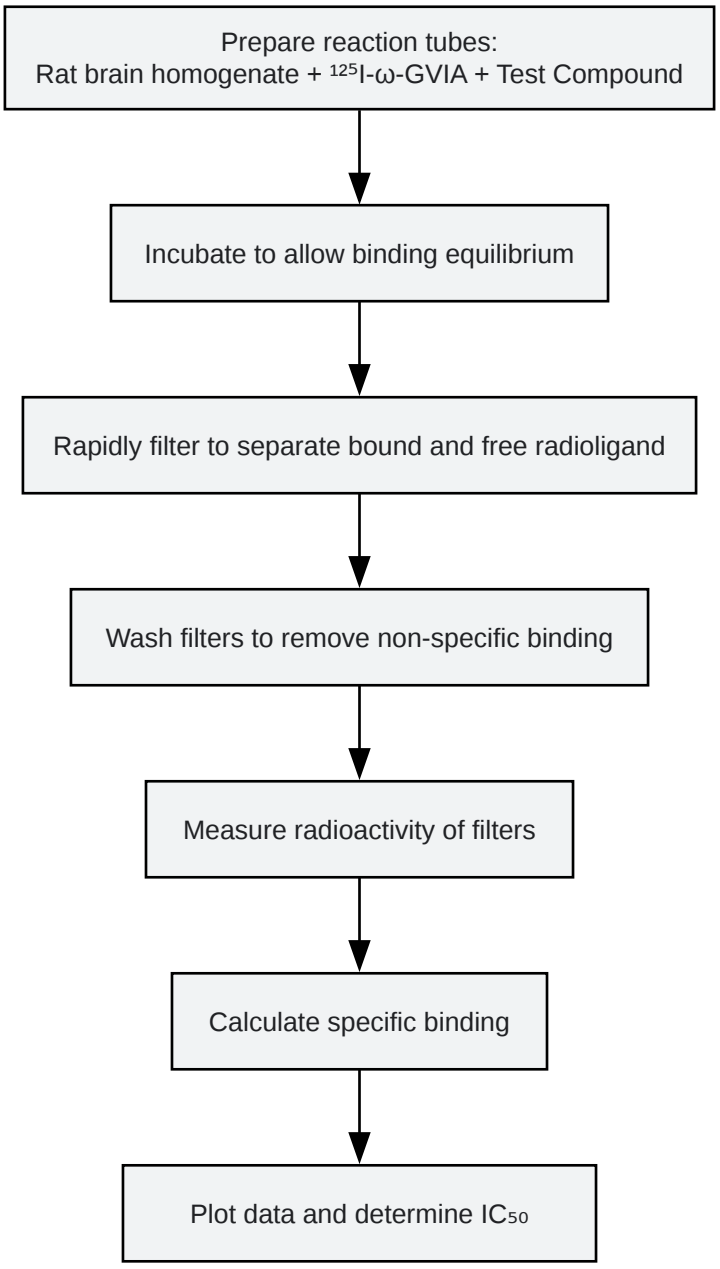
- Place the filters in scintillation vials, add scintillation fluid, and count the radioactivity using a gamma or beta counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding as a function of the test compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.



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